

Personal protective equipment for handling GTP-gamma-S 4Li

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Compound of Interest

Compound Name: GTP-gamma-S 4Li

Cat. No.: B15286757

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Essential Safety and Handling Guide for GTP-gamma-S 4Li

For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Guide to the Safe Handling, Storage, and Disposal of GTP-gamma-S Tetralithium Salt.

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the non-hydrolyzable GTP analog, GTP-gamma-S tetralithium salt (GTP-γ-S 4Li). Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Immediate Safety and Personal Protective Equipment (PPE)

While **GTP-gamma-S 4Li** is not classified as a hazardous substance, it is imperative to follow standard laboratory safety practices to minimize any potential risks. The primary hazards identified are potential skin, eye, and respiratory tract irritation upon direct contact or inhalation.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specific Recommendation	Rationale
Hand Protection	Nitrile gloves	Provides effective splash protection against aqueous solutions and is a standard for handling most non-hazardous laboratory chemicals. [1] [2] [3] [4] [5]
Eye Protection	Safety glasses with side shields or safety goggles	Protects eyes from potential splashes of reconstituted solutions.
Body Protection	Standard laboratory coat	Prevents contamination of personal clothing and protects the skin from accidental spills.
Respiratory Protection	Not generally required for handling the solid	The compound is a lyophilized powder with low volatility. However, if there is a risk of generating dust, work in a well-ventilated area or use a fume hood.

Operational Plan: From Receipt to Experiment

A systematic approach to handling **GTP-gamma-S 4Li**, from initial receipt to its use in experiments, is critical for both safety and experimental success.

Receiving and Storage

- Upon Receipt: Inspect the vial for any damage.
- Storage of Lyophilized Powder: Store the vial in a dry place at -20°C.[\[6\]](#)
- Stability: The lyophilized powder is stable for at least one year when stored correctly.

Reconstitution and Aliquoting Protocol

Reconstituting and aliquoting the lyophilized powder are critical steps that require careful execution to ensure the integrity of the compound and the accuracy of your experiments.

Experimental Protocol: Reconstitution and Aliquoting

- Pre-Reconstitution: Before opening the vial, centrifuge it briefly (e.g., 1 minute at 5,000 x g) to ensure all the lyophilized powder is at the bottom of the vial.^[7]
- Reconstitution:
 - Carefully open the vial in a clean, designated workspace.
 - Add the appropriate volume of sterile, deionized water or a suitable buffer to achieve the desired stock concentration. For example, adding 50 μ L of water to 1 mg of **GTP-gamma-S 4Li** will yield a 20 mM stock solution.^{[7][8]}
 - Gently pipette the solution up and down to ensure the powder is fully dissolved. Avoid vigorous vortexing to prevent potential degradation.
- Aliquoting:
 - Dispense the reconstituted solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
 - The volume of the aliquots should be based on the requirements of your planned experiments to minimize the number of freeze-thaw cycles.
- Storage of Aliquots:
 - Snap-freeze the aliquots in liquid nitrogen.
 - Store the frozen aliquots at -20°C or -80°C for long-term storage.^[7]
 - Properly stored aliquots are typically stable for several months.

Disposal Plan

Proper disposal of **GTP-gamma-S 4Li** and associated materials is essential to maintain a safe and compliant laboratory environment. As a non-hazardous chemical, standard laboratory disposal procedures for such waste should be followed.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Disposal of Solid **GTP-gamma-S 4Li**:

- Unused or expired solid **GTP-gamma-S 4Li** should be disposed of in the designated non-hazardous solid chemical waste container in your laboratory.
- Ensure the container is clearly labeled.

Disposal of Aqueous Solutions of **GTP-gamma-S 4Li**:

- Small quantities of aqueous solutions of **GTP-gamma-S 4Li** can typically be disposed of down the drain with copious amounts of water, provided this is in accordance with your institution's and local regulations.[\[9\]](#)
- For larger volumes or if your institutional policy prohibits drain disposal of any chemicals, collect the aqueous waste in a designated non-hazardous aqueous waste container.
- The container should be clearly labeled with its contents.

Disposal of Contaminated Materials:

- All materials that have come into contact with **GTP-gamma-S 4Li**, such as pipette tips, microcentrifuge tubes, and gloves, should be disposed of in the appropriate laboratory waste container (e.g., solid waste or biohazard waste if applicable to the experiment).

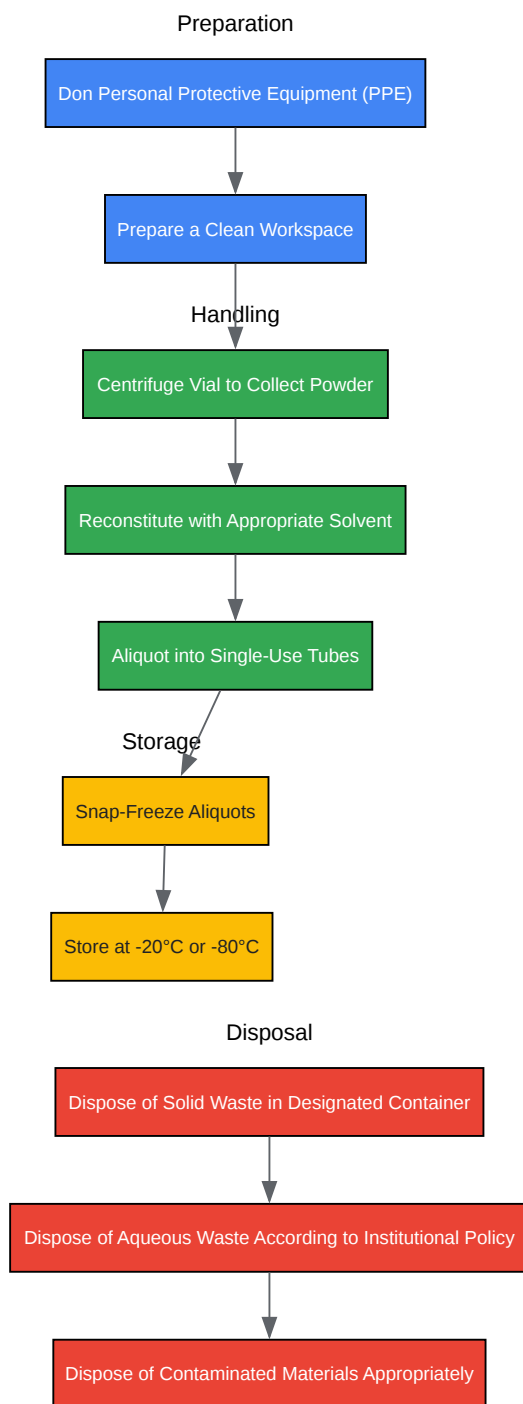
Quantitative Data Summary

The following table summarizes the key quantitative information for GTP-gamma-S tetralithium salt.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ Li ₄ N ₅ O ₁₃ P ₃ S	[10]
Molecular Weight	562.98 g/mol	[10]
Appearance	White to off-white solid	[6]
Solubility	Soluble in water	[6]
Storage Temperature	-20°C	[6]
Purity (by HPLC)	Typically ≥85-95%	

Safe Handling Workflow Diagram

Safe Handling Workflow for GTP-gamma-S 4Li

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Caption: This diagram outlines the key steps for the safe handling of **GTP-gamma-S 4Li**, from preparation to disposal.

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